

Application Notes: Tivozanib Stock Solutions in DMSO for Cell Culture

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Compound of Interest

Compound Name: *Tivozanib*

Cat. No.: *B1683842*

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These application notes provide essential information for the preparation and use of **Tivozanib** stock solutions in dimethyl sulfoxide (DMSO) for in vitro cell culture experiments. **Tivozanib** is a potent and selective inhibitor of vascular endothelial growth factor receptors (VEGFRs), playing a crucial role in anti-angiogenic cancer research.

Introduction

Tivozanib, sold under the brand name Fotivda®, is a tyrosine kinase inhibitor that targets VEGFR-1, VEGFR-2, and VEGFR-3.[1][2] By inhibiting these receptors, **Tivozanib** effectively blocks the VEGF signaling pathway, which is critical for angiogenesis, the formation of new blood vessels that supply nutrients to tumors.[1][3] Its high potency and selectivity make it a valuable tool for studying tumor growth, metastasis, and the development of novel anti-cancer therapies. In cell-based assays, accurate and consistent preparation of **Tivozanib** stock solutions is paramount for obtaining reliable and reproducible results. DMSO is the recommended solvent for preparing **Tivozanib** stock solutions due to its high solubilizing capacity for this compound.[4][5][6]

Data Summary

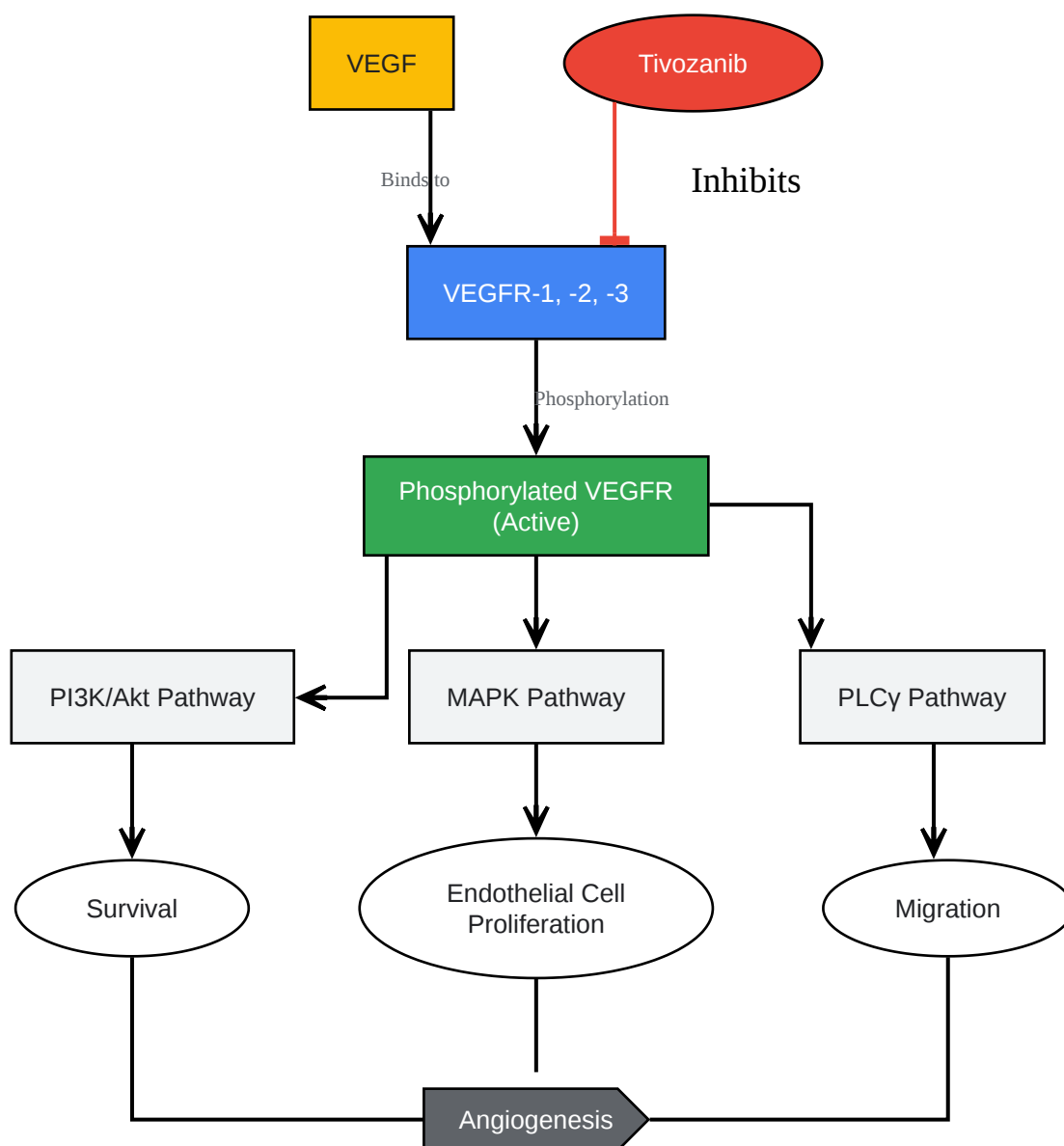
Quantitative data for the preparation of **Tivozanib** stock solutions are summarized in the table below for easy reference.

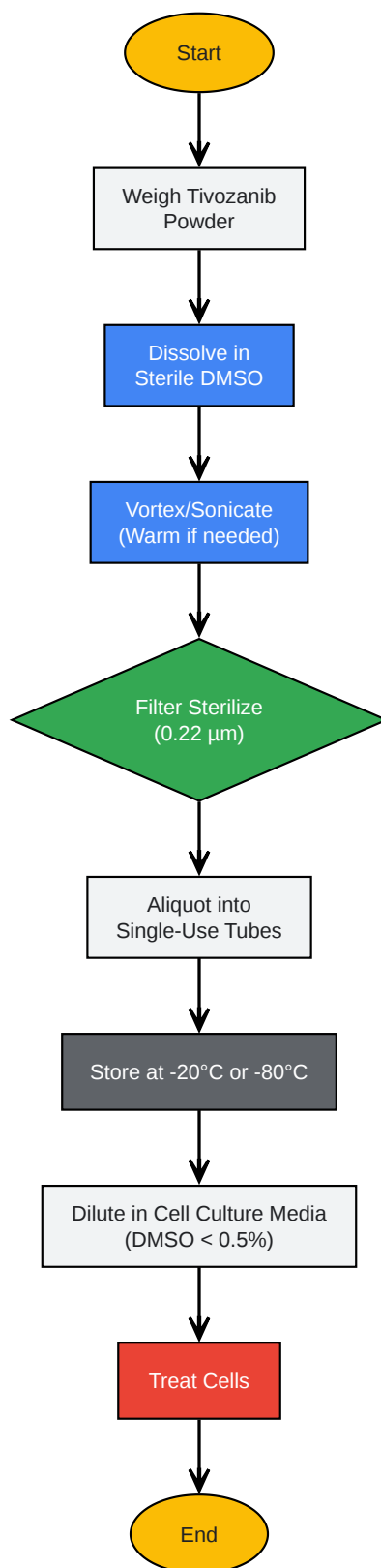
Parameter	Value	Source(s)
Molecular Weight	454.86 g/mol (free base)	[5]
472.9 g/mol (monohydrate)	[4]	
Solubility in DMSO	≥22.75 mg/mL to >100 mg/mL	[5][7]
Recommended Stock Solution Concentration	10 mM - 50 mM	General laboratory practice
Storage of Solid Tivozanib	-20°C for ≥ 4 years	[4]
Storage of DMSO Stock Solution	-20°C for up to 1 month; -80°C for up to 1 year	[6]
Recommended Final DMSO Concentration in Media	< 0.5%	[8][9]
Recommended Cellular Working Concentration	10 nM - 1 μM (cell line dependent)	[10]

Mechanism of Action

Tivozanib exerts its anti-angiogenic effects by inhibiting the phosphorylation of VEGFR-1, VEGFR-2, and VEGFR-3.[3][11][12] This action blocks downstream signaling cascades, including the MAPK, PI3K/Akt, and PLCγ pathways, ultimately leading to a reduction in endothelial cell proliferation, migration, and survival.[1] The inhibition of these processes results in decreased tumor vascularization, thereby impeding tumor growth and progression.[3]

Tivozanib also shows inhibitory activity against c-Kit and platelet-derived growth factor receptor beta (PDGFRβ).[11][12]





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